

Unveiling the Chemical Landscape of Sodium Bismuth Tartrate: A Technical Guide

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Compound of Interest

Compound Name: *Sodium bismuth tartrate*

Cat. No.: *B196111*

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For Researchers, Scientists, and Drug Development Professionals

Sodium Bismuth Tartrate, a coordination complex of bismuth, sodium, and tartaric acid, has a rich history in medicinal chemistry, primarily recognized for its therapeutic applications in gastrointestinal disorders. This technical guide provides an in-depth exploration of its chemical properties, offering valuable data and experimental insights for researchers and professionals in drug development. The compound is typically a white to off-white crystalline powder, with its stability and solubility being notably influenced by pH and temperature.

Physicochemical Properties

A comprehensive summary of the key physicochemical properties of **Sodium Bismuth Tartrate** is presented below, offering a clear comparison of its fundamental characteristics.

Property	Value	Source(s)
Molecular Formula	C ₄ H ₂ BiNaO ₆	[1][2][3]
Molecular Weight	Approximately 378.02 g/mol	[1][2]
Appearance	White to off-white crystalline powder	[4]
Solubility	Soluble in water	[4]
Thermal Decomposition	Dehydration occurs at ~100°C; Decomposition of the tartrate ligand occurs between 240°C and 280°C.	[1]
Bismuth Content	The bismuth content in complex salts of bismuth and alkali tartrate can vary widely, from 35% to 75%. Commercial preparations often contain 70-74% bismuth. A typical specification for pharmaceutical grade is 35.0-42.0%.	[5]

Experimental Protocols

Detailed experimental protocols are crucial for the replication and advancement of scientific research. Below are methodologies for key experiments related to the synthesis and analysis of **Sodium Bismuth Tartrate**, based on established practices.

Synthesis of Sodium Bismuth Tartrate (Conventional Precipitation Method)

This protocol outlines a common method for synthesizing **Sodium Bismuth Tartrate**.^[1] The process is critically dependent on pH and temperature control to ensure the formation of the desired product.

Materials:

- Bismuth Subnitrate
- Nitric Acid
- Tartaric Acid
- Sodium Hydroxide or Sodium Bicarbonate
- Distilled Water

Procedure:

- Dissolve bismuth subnitrate in nitric acid.
- In a separate container, prepare a solution of tartaric acid.
- Slowly add the tartaric acid solution to the bismuth nitrate solution with constant stirring.
- Carefully add a base (sodium hydroxide or sodium bicarbonate) to the mixture to facilitate the formation of the **Sodium Bismuth Tartrate** complex. The pH should be carefully monitored and controlled. For instance, some methods specify maintaining a pH between 2.2 and 2.3 to ensure the stability of the colloidal solution.
- The resulting precipitate is collected through filtration.
- The precipitate is then washed thoroughly with distilled water to remove any impurities.
- Finally, the purified **Sodium Bismuth Tartrate** is dried under controlled conditions.

A historical method also describes treating bismuth oxide with a warm solution of tartaric acid, followed by the addition of potassium tartrate and neutralization with sodium hydroxide.[\[1\]](#)

Determination of Bismuth Content by Complexometric Titration

This method provides a quantitative analysis of the bismuth content in a sample of **Sodium Bismuth Tartrate**.^{[6][7]}

Materials:

- **Sodium Bismuth Tartrate** sample
- Nitric Acid (concentrated)
- Deionized Water
- EDTA (Ethylenediaminetetraacetic acid) solution of known concentration
- Xylenol Orange indicator
- Buffer solution (to maintain pH 1-2)

Procedure:

- Accurately weigh a sample of **Sodium Bismuth Tartrate**.
- Dissolve the sample in concentrated nitric acid.
- Heat the solution gently to ensure complete dissolution.
- Dilute the solution with deionized water.
- Adjust the pH of the solution to a range of 1-2 using a suitable buffer.
- Add a few drops of Xylenol Orange indicator.
- Titrate the solution with a standardized EDTA solution.
- The endpoint is indicated by a sharp color change.
- The concentration of bismuth in the sample can be calculated based on the volume and concentration of the EDTA solution used.

Structural Analysis by X-ray Diffraction (XRD)

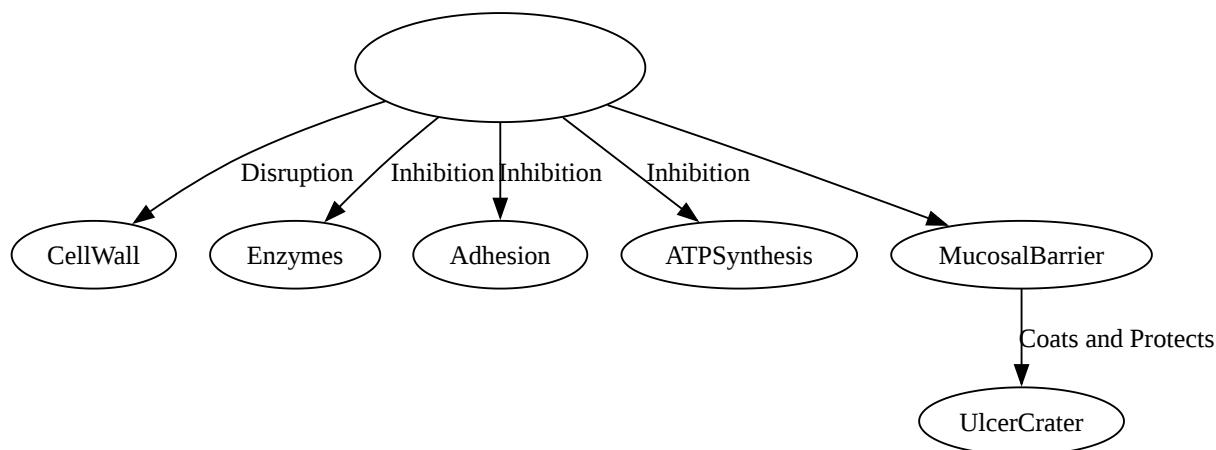
Powder X-ray Diffraction (PXRD) is a powerful non-destructive technique used to analyze the crystal structure and phase purity of **Sodium Bismuth Tartrate**.[\[1\]](#)

Procedure:

- A finely powdered sample of **Sodium Bismuth Tartrate** is prepared.
- The sample is mounted on a sample holder.
- The sample is irradiated with a monochromatic X-ray beam.
- The intensity of the diffracted X-rays is measured as a function of the diffraction angle (2θ).
- The resulting diffraction pattern, a plot of intensity versus 2θ , is unique to the crystalline structure of the compound.
- This pattern can be compared to standard diffraction databases to confirm the identity and purity of the **Sodium Bismuth Tartrate**. The technique can also be used to monitor phase transformations that may occur during thermal decomposition.[\[1\]](#)

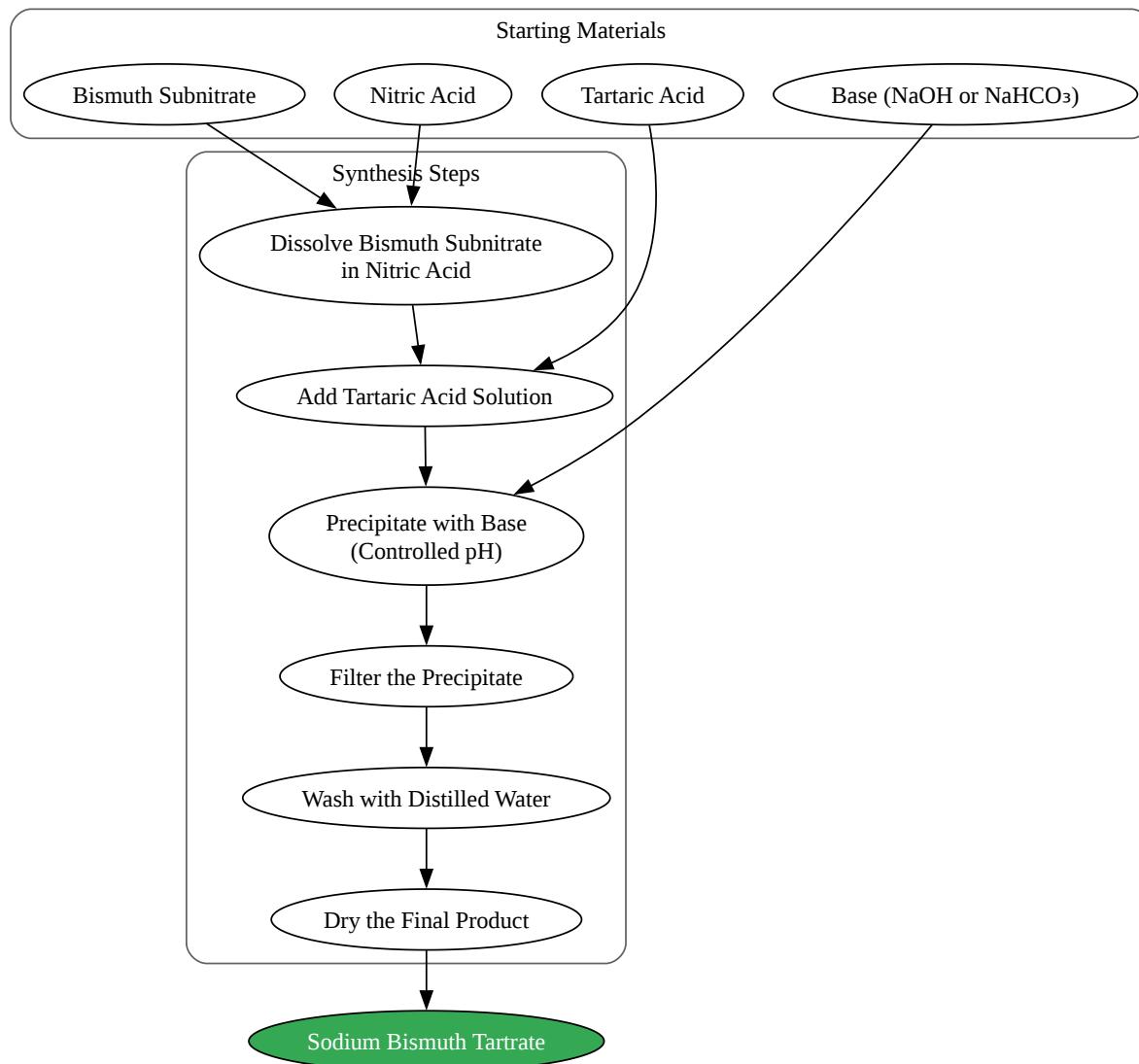
Mechanism of Action and Logical Workflows

Sodium Bismuth Tartrate is particularly effective against *Helicobacter pylori*, the primary bacterium associated with peptic ulcers. Its mechanism of action is multifaceted, targeting the bacterium through several pathways.[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)

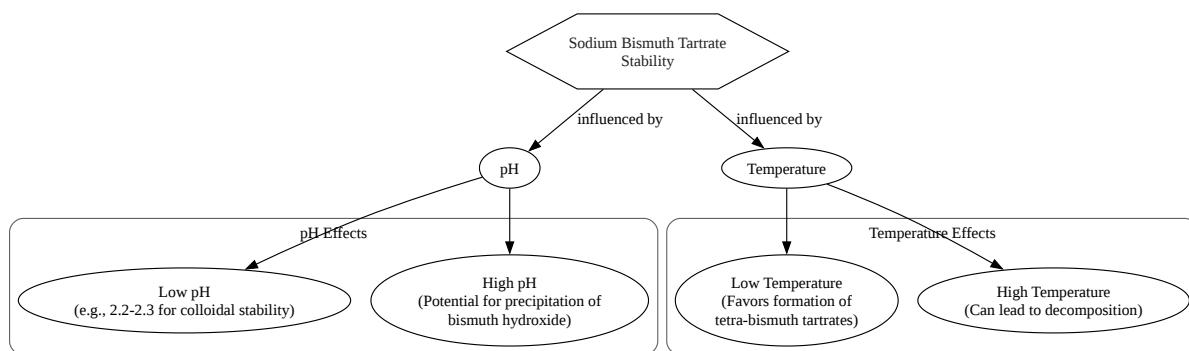


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The synthesis of **Sodium Bismuth Tartrate** can be visualized as a clear experimental workflow.

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The stability of **Sodium Bismuth Tartrate** is a critical factor in its formulation and storage, being significantly influenced by both pH and temperature.



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